

Chemical stability of morpholine propyl bromide salts

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Compound of Interest

Compound Name: 4-(3-Bromopropyl)morpholine
hydrochloride

CAS No.: 134187-43-2

Cat. No.: B3069563

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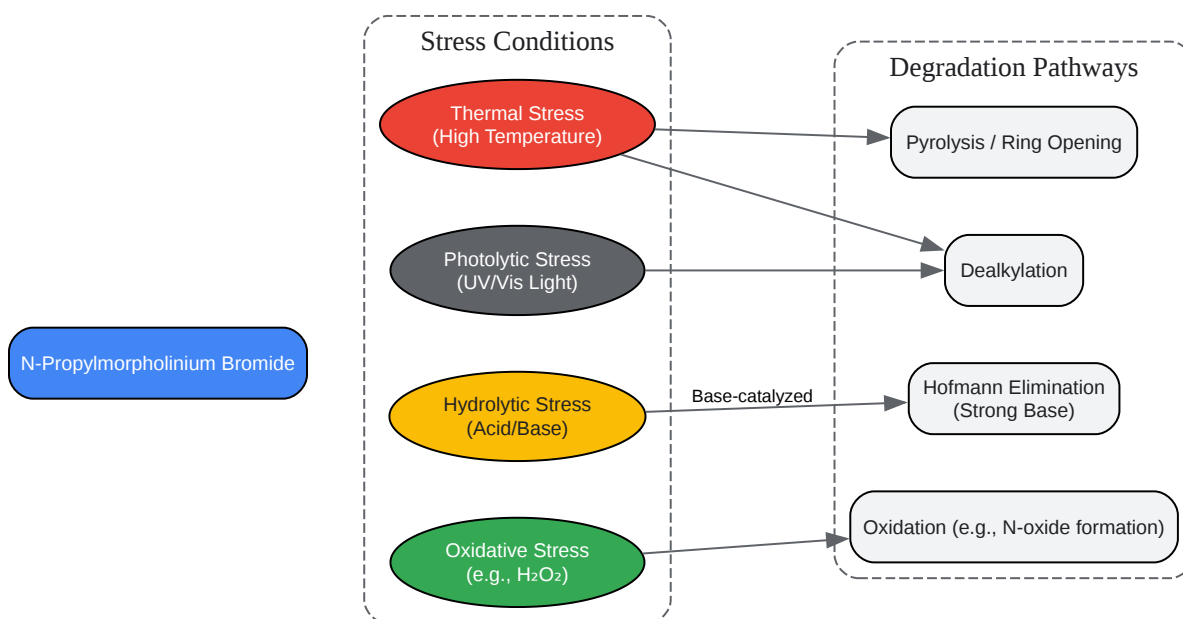
An In-depth Technical Guide to the Chemical Stability of N-Propylmorpholinium Bromide

Introduction to N-Propylmorpholinium Bromide

N-propylmorpholinium bromide is a quaternary ammonium salt (QAS) featuring a morpholine ring N-alkylated with a propyl group, and a bromide counter-ion. As part of the broader class of morpholinium salts, it finds utility in various applications, including as an ionic liquid, a catalyst in organic synthesis, and as a building block for more complex molecules in drug development. [1][2] Its properties, such as thermal stability and solubility, are dictated by the interplay between the organic cation and the inorganic bromide anion. [2][3]

Chemical Identity and Structure

The structure consists of a positively charged nitrogen atom integrated into the morpholine ring, which is covalently bonded to four carbon atoms (two within the ring, one on the ethyl group, and one on the propyl group). This permanent positive charge, independent of pH, is a defining characteristic of quaternary ammonium compounds. [4] The bromide anion balances this charge.



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Caption: Potential degradation pathways for N-propylmorpholinium bromide.

Hydrolytic Degradation

While the quaternary ammonium group itself is stable to hydrolysis, the morpholine ring contains an ether linkage. Under extreme acidic conditions and high temperatures, acid-catalyzed cleavage of the ether bond is a theoretical possibility, though it generally requires harsh conditions. Of greater relevance is base-mediated degradation. In the presence of a strong base, quaternary ammonium salts with a beta-hydrogen relative to the nitrogen can undergo Hofmann elimination. [4] For N-propylmorpholinium bromide, this could theoretically lead to the formation of propene and N-ethylmorpholine, although this is more likely under stringent conditions rather than typical storage.

Oxidative Degradation

The nitrogen atom in the morpholine ring is susceptible to oxidation, which could lead to the formation of an N-oxide derivative. This is a common degradation pathway for tertiary amines and can also occur with quaternary amines under potent oxidizing conditions.

Thermal Degradation

Thermogravimetric analysis of various morpholinium bromide salts shows decomposition initiates around 200-230°C. [5]The degradation mechanism at these high temperatures likely involves pyrolysis, leading to complex fragmentation of the molecule. Potential pathways include cleavage of the N-propyl bond (dealkylation) or fragmentation of the morpholine ring itself. [6][7]Studies on morpholine in high-temperature aqueous systems identified breakdown products including ammonia, smaller amines, and organic acids, suggesting ring opening is a plausible high-temperature degradation route. [7]

Photodegradation

Many organic molecules are susceptible to degradation upon exposure to high-energy UV light. For quaternary ammonium compounds, photodegradation can occur, although the specific pathways are highly structure-dependent. [8][9]Potential reactions include the homolytic cleavage of C-N or C-H bonds, initiated by the absorption of photons, leading to a variety of radical-mediated degradation products.

A Framework for Stability Assessment: Forced Degradation Studies

To systematically investigate these potential degradation pathways, a forced degradation (or stress testing) study is essential. This approach, guided by principles from the International Council for Harmonisation (ICH) guideline Q1A(R2), uses exaggerated conditions to accelerate degradation and produce the likely degradants that could form over a product's shelf life. [10][11]The goal is to achieve a target degradation of 5-20%, which is sufficient to identify and characterize impurities without destroying the parent molecule. [11][12]

Rationale and Objectives

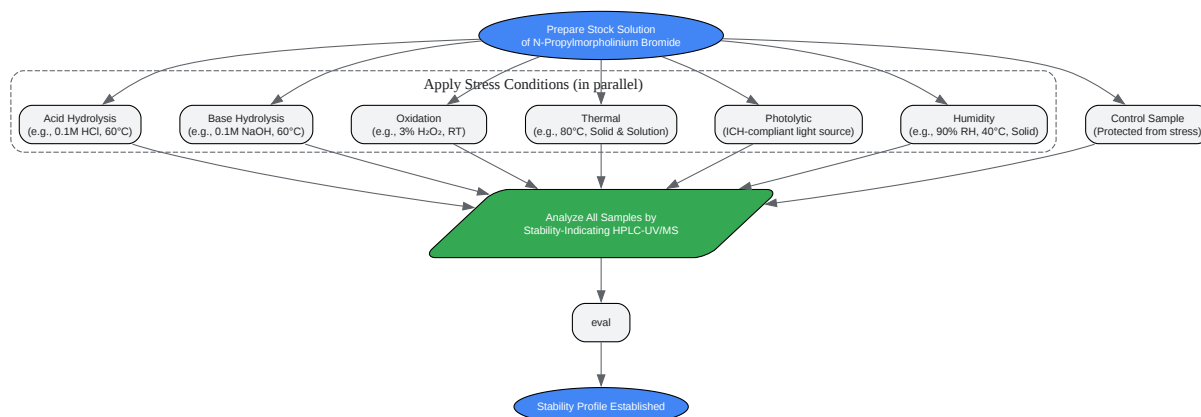
The primary objectives of a forced degradation study are:

- To identify the likely degradation products and elucidate degradation pathways.

- To establish the intrinsic stability of the molecule.
- To develop and validate a stability-indicating analytical method that can resolve the parent compound from all significant degradants. [12]

Experimental Design: A Self-Validating Protocol

A robust protocol ensures that any observed degradation is a direct result of the applied stress. This involves careful preparation, execution, and analysis, including control samples.



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Caption: Experimental workflow for a forced degradation study.

A stock solution of N-propylmorpholinium bromide should be prepared in a suitable solvent, such as water or a water/acetonitrile mixture, at a known concentration (e.g., 1 mg/mL).

For each condition, a sample of the stock solution (or solid material for thermal/humidity) is treated as described. A control sample, protected from the stressor, must be analyzed alongside the stressed samples.

- Acid Hydrolysis:
 - Mix equal volumes of the stock solution and an acid (e.g., 0.2 M HCl) to achieve a final acid concentration of 0.1 M.
 - Incubate the solution in a water bath at a controlled temperature (e.g., 60°C).
 - Withdraw aliquots at specified time points (e.g., 2, 6, 24 hours).
 - Neutralize the aliquots with an equivalent amount of base before analysis to prevent further degradation.
- Base Hydrolysis:
 - Follow the same procedure as acid hydrolysis, using a base (e.g., 0.1 M NaOH) instead of acid.
 - Neutralize the aliquots with an equivalent amount of acid before analysis.
- Oxidation:
 - Mix the stock solution with an oxidizing agent (e.g., 3% hydrogen peroxide).
 - Keep the solution at room temperature, protected from light.
 - Monitor the reaction and sample at appropriate time points.
- Thermal Stress:
 - Solution: Place a sample of the stock solution in a sealed vial in an oven at an elevated temperature (e.g., 80°C).

- Solid: Place the solid powder in an open dish in an oven at the same temperature.
- Sample at appropriate time points.
- Photolytic Stress:
 - Expose the stock solution and solid sample to a light source conforming to ICH Q1B guidelines (overall illumination of not less than 1.2 million lux hours and an integrated near-ultraviolet energy of not less than 200 watt hours/square meter).
 - A parallel control sample should be wrapped in aluminum foil to protect it from light.
- Humidity Stress:
 - Place the solid sample in a humidity chamber set to a high relative humidity (e.g., 90% RH) and elevated temperature (e.g., 40°C).
 - Analyze the sample after a set period (e.g., 7 days).

Data Interpretation and Mass Balance

After analysis, the chromatograms of the stressed samples are compared to the control. The percentage of degradation is calculated, and new peaks are identified. A critical aspect is the mass balance, which confirms that the decrease in the parent compound's concentration is accounted for by the sum of the concentrations of the formed degradants. [12] A good mass balance (typically 95-105%) indicates that the analytical method is capable of detecting all major degradation products.

Analytical Methodologies for Stability Indication

A stability-indicating method is an analytical procedure that can accurately quantify the decrease in the amount of the active ingredient due to degradation.

Chromatography: The Core Technique

Chromatography is the cornerstone of stability testing, providing the necessary separation of the parent compound from its potential degradants.

- **High-Performance Liquid Chromatography (HPLC):** This is the most common technique. A reversed-phase HPLC method with UV detection is a typical starting point. For molecules like N-propylmorpholinium bromide that lack a strong chromophore, a universal detector like a Charged Aerosol Detector (CAD) or Evaporative Light Scattering Detector (ELSD) may be necessary. Method development would focus on optimizing the mobile phase, column type, and gradient to achieve separation of all peaks. [13][14]*
- **Ion Chromatography (IC):** As a salt, N-propylmorpholinium bromide is well-suited for analysis by cation-exchange ion chromatography with suppressed conductivity detection. This technique is highly selective for ionic species and can be used to quantify the parent cation directly. [15]*
- **Gas Chromatography (GC):** GC can be used if the compound is volatile or can be derivatized to become volatile. It is particularly useful for identifying volatile degradation products, such as those that might arise from Hofmann elimination (propene). [13][16]

Spectrometry for Identification

Once degradation products are separated, spectrometry is used to elucidate their structures.

- **Mass Spectrometry (MS):** Coupling HPLC with a mass spectrometer (LC-MS) is the most powerful tool for this purpose. It provides the molecular weight of the degradation products and, through tandem MS (MS/MS), can reveal structural information via fragmentation patterns. [17]*
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** NMR is used for the definitive structural elucidation of isolated degradation products. It provides detailed information about the carbon-hydrogen framework of the molecule. [18]

Summary of Analytical Techniques

Technique	Application in Stability Study	Strengths	Limitations
HPLC-UV/CAD/ELSD	Primary method for separation and quantification of parent and degradants.	Versatile, robust, widely available.	Requires a chromophore for UV; CAD/ELSD are not linear over a wide range.
LC-MS/MS	Identification and structural elucidation of degradation products.	High sensitivity and specificity; provides molecular weight and structural data.	More complex and expensive instrumentation.
Ion Chromatography	Quantification of the cationic parent compound.	Excellent for ionic species; high selectivity.	Less common than HPLC; may not separate non-ionic degradants.
GC-MS	Analysis of volatile or semi-volatile degradation products.	Excellent for volatile compounds.	Compound must be thermally stable and volatile (or be derivatized).
NMR	Definitive structural confirmation of isolated degradants.	Unambiguous structure elucidation.	Requires isolation of pure degradants; lower sensitivity.

Enhancing and Maintaining Stability

The insights gained from stability studies inform strategies to protect the compound during storage and use.

Formulation Strategies

If degradation is observed, particularly hydrolysis or oxidation, formulation adjustments can significantly improve stability. [19]* pH Control: For compounds susceptible to pH-catalyzed hydrolysis, formulating the product in a buffered solution at the pH of maximum stability is a key strategy.

- Antioxidants: If oxidative degradation is a concern, the inclusion of antioxidants (chelators like EDTA or oxygen scavengers like sodium bisulfite) can mitigate this pathway. [19]*
Excipient Compatibility: It is crucial to ensure that the compound does not interact with other components (excipients) in a formulation, as this can lead to degradation. [19]

Packaging and Storage Recommendations

Proper packaging and storage are critical to protect the compound from environmental stressors. [19]*
Protection from Moisture: Due to the hygroscopic nature of bromide salts, N-propylmorpholinium bromide should be stored in well-sealed containers with a desiccant to protect it from humidity. [20]*
Protection from Light: If the compound is found to be photosensitive, it must be stored in light-resistant (e.g., amber) containers.

- Temperature Control: Storage at controlled room temperature or, if necessary, under refrigerated conditions can slow the rate of all potential degradation reactions.

Conclusion

N-propylmorpholinium bromide, as a quaternary ammonium salt, possesses a core structure that is inherently stable. However, like any organic molecule, it is susceptible to degradation under specific environmental stresses, including high temperature, extreme pH, oxidation, and light. The primary concerns for this molecule are likely thermal degradation at elevated temperatures and potential base-mediated reactions. Its hygroscopic nature, conferred by the bromide anion, necessitates careful control of moisture during storage. A systematic approach using forced degradation studies is the most effective way to identify potential degradation pathways, develop a stability-indicating analytical method, and establish appropriate storage and handling procedures. By understanding the fundamental chemistry and applying rigorous analytical science, the chemical stability of N-propylmorpholinium bromide can be assured throughout its lifecycle.

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